

Physical properties of 7-Fluoro-2-methylquinoline (melting point, boiling point)

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinoline

Cat. No.: B075012

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Physical Properties of 7-Fluoro-2-methylquinoline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of the heterocyclic compound **7-Fluoro-2-methylquinoline**, with a focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the fields of medicinal chemistry and materials science, where quinoline derivatives are of significant interest.

Core Physical Characteristics

7-Fluoro-2-methylquinoline (CAS No: 1128-74-1), also known as 7-Fluoroquinaldine, is a fluorinated derivative of the parent compound 2-methylquinoline (quinaldine). The introduction of a fluorine atom at the 7-position of the quinoline ring can significantly influence the molecule's physicochemical properties, including its melting and boiling points, solubility, and electronic characteristics. These properties are crucial for its handling, characterization, and application in various scientific endeavors.

Data Presentation: Physical Properties

The experimentally determined physical properties of **7-Fluoro-2-methylquinoline** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Notes
Melting Point	47 °C	A range of 47-51 °C has also been reported. [1]
Boiling Point	120 °C	at 15 mmHg
Physical State	Solid	at 20 °C
Appearance	White to Yellow to Orange powder to crystal	
Molecular Formula	C ₁₀ H ₈ FN	
Molecular Weight	161.18 g/mol	[1] [2]

Experimental Protocols

While specific experimental records for the determination of the physical properties of **7-Fluoro-2-methylquinoline** are not publicly detailed, the following sections describe generalized, standard laboratory protocols for measuring the melting and boiling points of solid organic compounds. These methodologies are representative of the techniques that would be employed for such characterizations.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following is a general procedure for determining the melting point using a capillary melting point apparatus:

- **Sample Preparation:** A small amount of the crystalline **7-Fluoro-2-methylquinoline** is finely powdered. This powder is then packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.

- Melting Range Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Boiling Point Determination

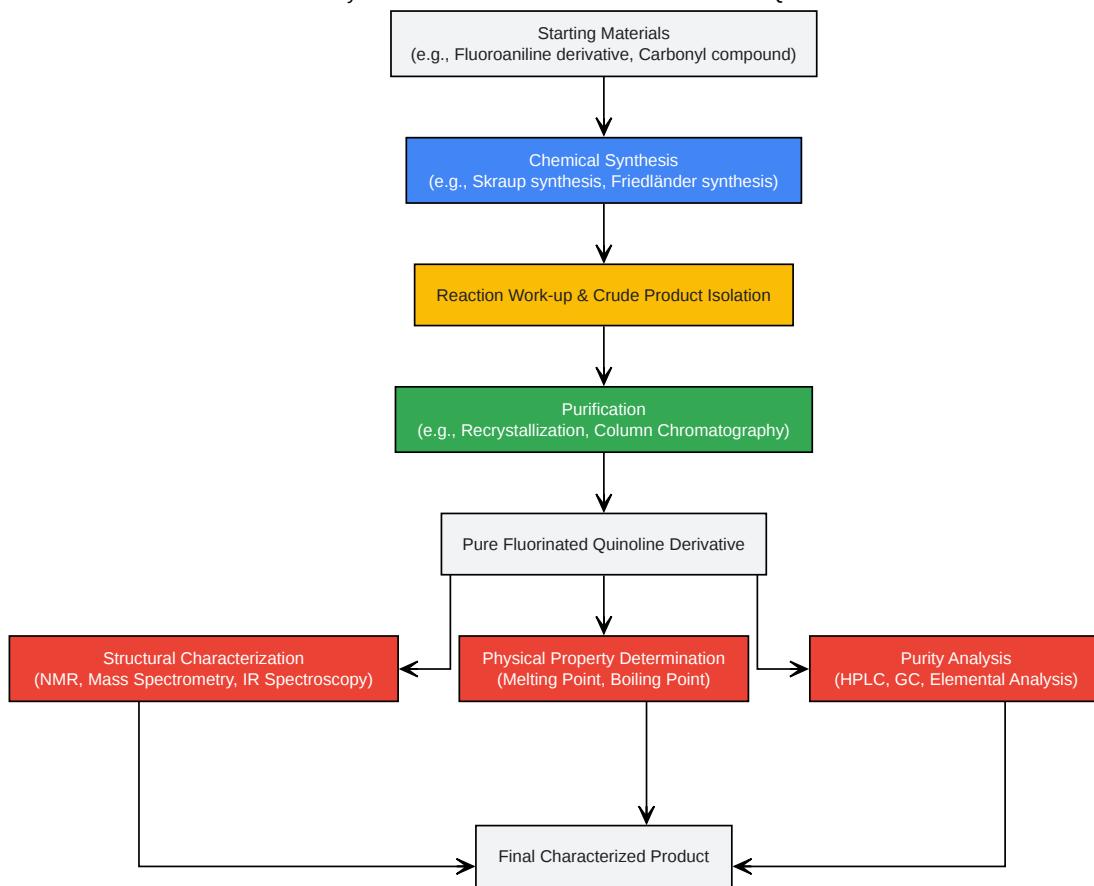
The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. Since the boiling point of **7-Fluoro-2-methylquinoline** is reported at a reduced pressure (120 °C at 15 mmHg), a vacuum distillation setup is implied. A general protocol is as follows:

- Apparatus Setup: A distillation apparatus is assembled, which includes a distillation flask containing the **7-Fluoro-2-methylquinoline** sample and boiling chips, a condenser, a receiving flask, and a thermometer. The apparatus is connected to a vacuum pump with a manometer to monitor the pressure.
- Heating and Pressure Regulation: The distillation flask is gently heated. The pressure inside the apparatus is carefully reduced to the desired value (e.g., 15 mmHg) using the vacuum pump and a pressure regulator.
- Boiling and Temperature Measurement: As the liquid begins to boil, the vapor rises and comes into contact with the thermometer bulb. The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point at that specific pressure.
- Distillation: The vapor then passes into the condenser, where it is cooled and liquefies, and the distillate is collected in the receiving flask.

Synthesis and Characterization Workflow

The following diagram illustrates a generalized workflow for the synthesis and subsequent characterization of a fluorinated quinoline derivative, such as **7-Fluoro-2-methylquinoline**. This process typically begins with the selection of appropriate starting materials and proceeds through a chemical reaction to form the desired product, which is then purified and its structure and properties are confirmed through various analytical techniques.

General Workflow: Synthesis and Characterization of a Fluorinated Quinoline Derivative

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Caption: A generalized workflow for the synthesis and characterization of fluorinated quinoline derivatives.

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References

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